

An In-Depth Technical Guide to 5,6-Dibromo-1,3-benzodioxole

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5,6-Dibromo-1,3-dioxaindane

CAS No.: 5279-32-3

Cat. No.: B1296138

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 5,6-Dibromo-1,3-benzodioxole, a versatile heterocyclic compound. Initially referenced as **5,6-Dibromo-1,3-dioxaindane**, the correct nomenclature for the intended structure is 5,6-Dibromo-1,3-benzodioxole. This document details its chemical identifiers, physical properties, synthesis, and key applications in organic synthesis and drug discovery, with a focus on its role as a synthetic building block.

Core Compound Identifiers and Properties

5,6-Dibromo-1,3-benzodioxole is a halogenated heterocyclic compound that serves as a valuable intermediate in the synthesis of more complex molecules. Its chemical structure and properties are summarized below.

Identifier	Value
Chemical Name	5,6-Dibromo-1,3-benzodioxole
Synonyms	4,5-Dibromo-1,2-methylenedioxybenzene
CAS Number	5279-32-3[1]
Molecular Formula	C ₇ H ₄ Br ₂ O ₂ [1]
Molecular Weight	279.92 g/mol
Appearance	White to light yellow crystalline powder
Melting Point	84-88 °C
Purity	>98.0% (GC)

Synthetic Methodologies

The synthesis of 5,6-Dibromo-1,3-benzodioxole can be achieved through the direct bromination of 1,3-benzodioxole. Furthermore, this compound is a key substrate in various cross-coupling reactions to generate a diverse range of derivatives.

Experimental Protocol: Synthesis of 5,6-Dibromo-1,3-benzodioxole via Bromination of 1,3-Benzodioxole

This protocol describes a general method for the bromination of an aromatic ring, which can be adapted for the synthesis of 5,6-Dibromo-1,3-benzodioxole.

Materials:

- 1,3-Benzodioxole
- Ammonium bromide (NH₄Br)
- 30% Hydrogen peroxide (H₂O₂)
- Acetic acid
- Dichloromethane (CH₂Cl₂)

- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- In a two-necked round-bottom flask, dissolve 1,3-benzodioxole (1 equivalent) and ammonium bromide (2.2 equivalents) in acetic acid.
- Slowly add 30% hydrogen peroxide (2.2 equivalents) dropwise to the stirred reaction mixture at room temperature.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, neutralize the reaction mixture with a saturated sodium bicarbonate solution.
- Extract the product with dichloromethane.
- Dry the combined organic extracts over anhydrous sodium sulfate and evaporate the solvent under reduced pressure to yield the crude product.
- Purify the crude product by recrystallization or column chromatography.

Experimental Protocol: Suzuki-Miyaura Cross-Coupling of 5,6-Dibromo-1,3-benzodioxole

This protocol outlines a general procedure for the Suzuki-Miyaura coupling of aryl bromides, which can be applied to 5,6-Dibromo-1,3-benzodioxole to form C-C bonds with various boronic acids.^{[1][2]}

Materials:

- 5,6-Dibromo-1,3-benzodioxole
- Arylboronic acid (1.2 - 1.5 equivalents per bromine atom)
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, $\text{PdCl}_2(\text{dppf})$) (1-5 mol%)

- Base (e.g., K_2CO_3 , Cs_2CO_3) (2-3 equivalents per bromine atom)
- Anhydrous solvent (e.g., Dioxane, Toluene, DMF)
- Inert gas (Argon or Nitrogen)

Procedure:

- To a dry reaction flask under an inert atmosphere, add 5,6-Dibromo-1,3-benzodioxole (1.0 eq.), the arylboronic acid, the palladium catalyst, and the base.
- Add the anhydrous solvent via syringe.
- Heat the reaction mixture to 80-110 °C with vigorous stirring.
- Monitor the reaction by TLC or GC-MS.
- After completion, cool the mixture to room temperature, quench with water, and extract with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

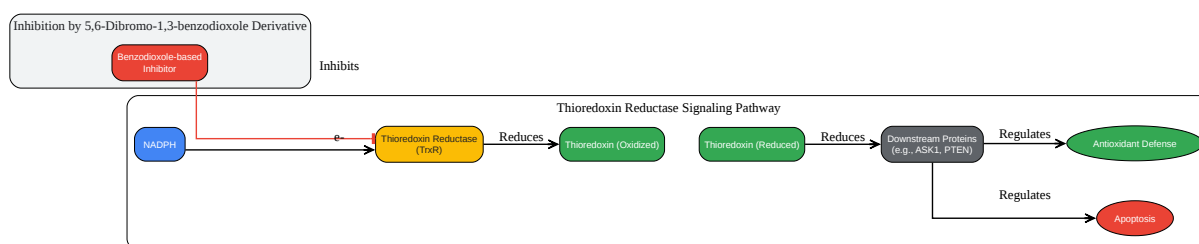
Applications in Drug Discovery and Development

5,6-Dibromo-1,3-benzodioxole is a valuable building block in the synthesis of biologically active molecules.^{[3][4]} Its derivatives have been explored for various therapeutic applications, including the development of anticancer agents and plant growth regulators.

Role as an Intermediate in the Synthesis of Thioredoxin Reductase (TrxR) Inhibitors

The 1,3-benzodioxole scaffold is a key component in the design of inhibitors targeting the thioredoxin (Trx) system, which plays a crucial role in cellular redox homeostasis and is a significant target in cancer therapy.^{[5][6][7]} The thioredoxin reductase (TrxR) enzyme is a central component of this system.^{[8][9]} By serving as a scaffold, 1,3-benzodioxole derivatives

can be synthesized to inhibit TrxR, leading to increased oxidative stress and apoptosis in cancer cells.

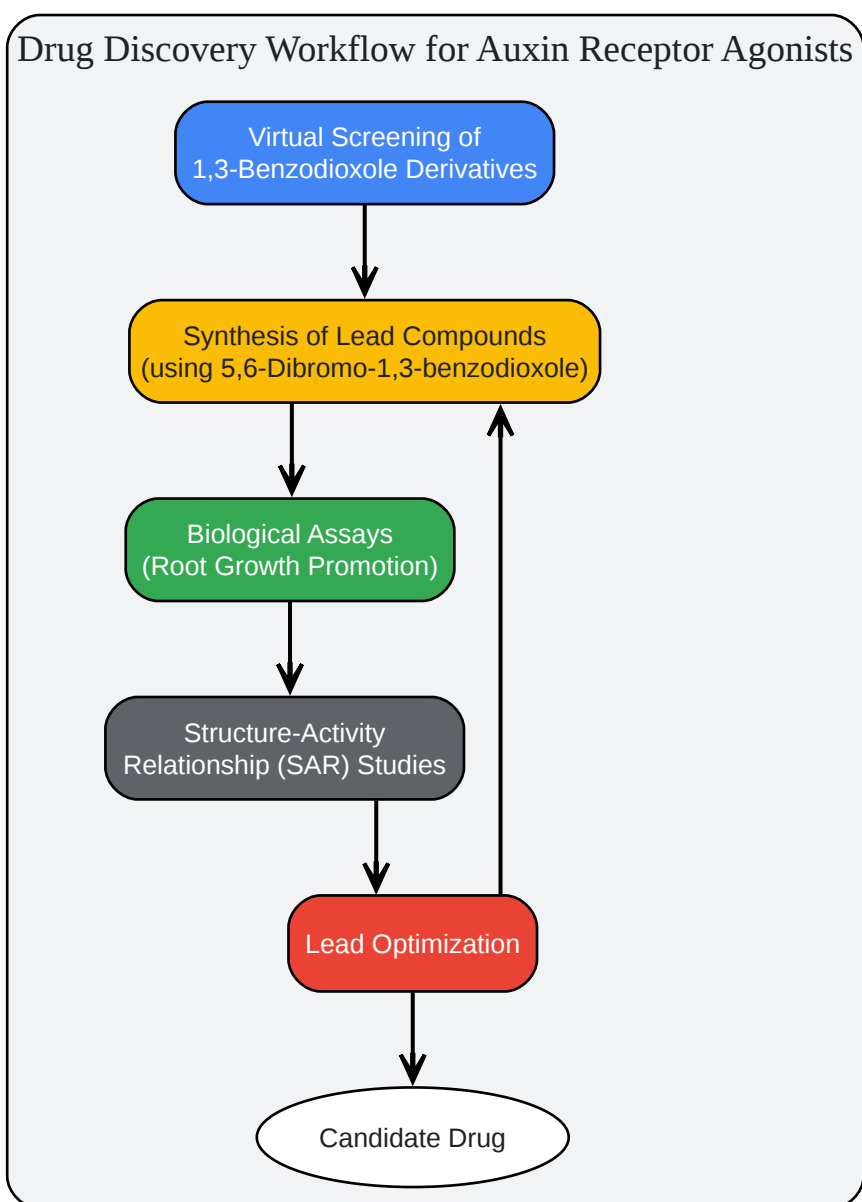


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Inhibition of the TrxR signaling pathway.

Drug Discovery Workflow for Auxin Receptor Agonists

Derivatives of 1,3-benzodioxole have been identified as potent agonists of the auxin receptor TIR1, playing a role in promoting root growth.[10][11] A typical drug discovery workflow for such compounds is outlined below.



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- To cite this document: BenchChem. [An In-Depth Technical Guide to 5,6-Dibromo-1,3-benzodioxole]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1296138/docs#an-in-depth-technical-guide-to-5-6-dibromo-1-3-benzodioxole>]

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